

# Guvacoline Hydrobromide: A Guide to Safe Disposal in a Laboratory Setting

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## Compound of Interest

Compound Name: Guvacoline Hydrobromide

Cat. No.: B014660

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the safe disposal of **Guvacoline Hydrobromide**, ensuring compliance with general safety standards.

**Guvacoline Hydrobromide**, a natural alkaloid, is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, it is imperative to prevent its entry into sewer systems or surface and ground water. Therefore, disposal requires careful consideration to minimize environmental impact.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn. This includes, but is not limited to, safety glasses, a lab coat, and chemical-resistant gloves. Standard laboratory safety protocols should be followed at all times.

## Step-by-Step Disposal Procedure

The recommended disposal method for **Guvacoline Hydrobromide** is to treat it as a chemical waste product destined for incineration or disposal in an approved waste facility. Do not dispose of this compound down the drain.

- Segregation of Waste:

- Collect all solid **Guvacoline Hydrobromide** waste, including empty containers and contaminated materials (e.g., weighing paper, gloves), in a designated and clearly labeled hazardous waste container.
- For solutions containing **Guvacoline Hydrobromide**, collect them in a separate, sealed, and properly labeled liquid waste container. Do not mix with other solvent waste streams unless permitted by your institution's Environmental Health and Safety (EHS) department.
- Container Labeling:
  - Label the waste container clearly with "**Guvacoline Hydrobromide** Waste" and include the concentration and solvent if it is in a solution.
  - Ensure the label is securely attached and legible.
- Storage:
  - Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be away from general laboratory traffic and incompatible materials.
- Arranging for Disposal:
  - Contact your institution's EHS office or the designated hazardous waste disposal contractor to schedule a pickup.
  - Follow all institutional procedures for waste manifest and pickup.

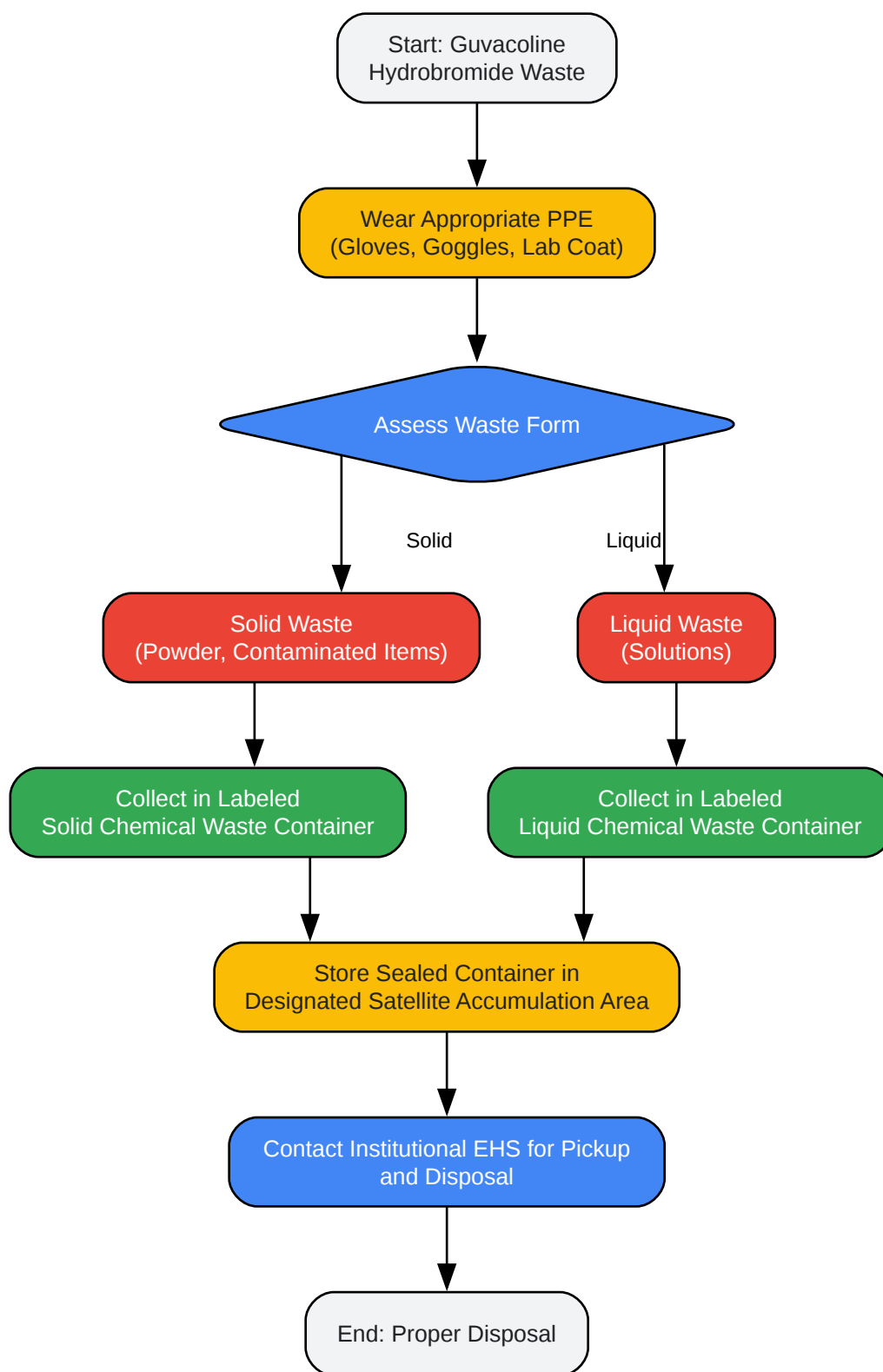
## Quantitative Data Summary

The following table summarizes key quantitative and safety data for **Guvacoline Hydrobromide**.

Property	Value	Source
CAS Number	17210-51-4	
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO <sub>2</sub> • HBr	[1]
Formula Weight	222.1 g/mol	[1]
GHS Classification	Not classified as hazardous	
Solubility (PBS, pH 7.2)	10 mg/ml	[1]
Storage Temperature	-20°C	[1]
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.	[2]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Guvacoline Hydrobromide** waste.



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Caption: Disposal workflow for **Guvacoline Hydrobromide**.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **Guvacoline Hydrobromide**, fostering a culture of safety and sustainability in research and development. Always consult your institution's specific guidelines and your local regulations for chemical waste disposal.

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## References

- 1. caymanchem.com [caymanchem.com]
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